

In-Depth Technical Guide: Molecular Targets of Trk-IN-11

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Compound of Interest

Compound Name: *Trk-IN-11*
Cat. No.: *B12415867*

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Core Summary

Trk-IN-11 is a potent, second-generation inhibitor of Tropomyosin receptor kinases (Trks). Biochemical assays have demonstrated its high affinity for TrkA and the clinically relevant TrkA G595R mutant, with inhibitory concentrations in the low nanomolar range. This technical guide provides a detailed overview of the known molecular targets of **Trk-IN-11**, presenting quantitative inhibitory data, the experimental methodologies used for its characterization, and the relevant cellular signaling pathways.

Quantitative Inhibition Data

The inhibitory activity of **Trk-IN-11** has been quantified against specific Trk isoforms. The half-maximal inhibitory concentration (IC₅₀) values are summarized below.

Target	IC ₅₀ (nM)
TrkA	1.4 ^[1]
TrkA G595R	1.8 ^[1]

Note: IC50 values for TrkB and TrkC are not currently available in the public domain.

Experimental Protocols

The determination of the inhibitory potency of **Trk-IN-11** relies on established biochemical and cellular assay methodologies. Below are detailed descriptions of representative protocols.

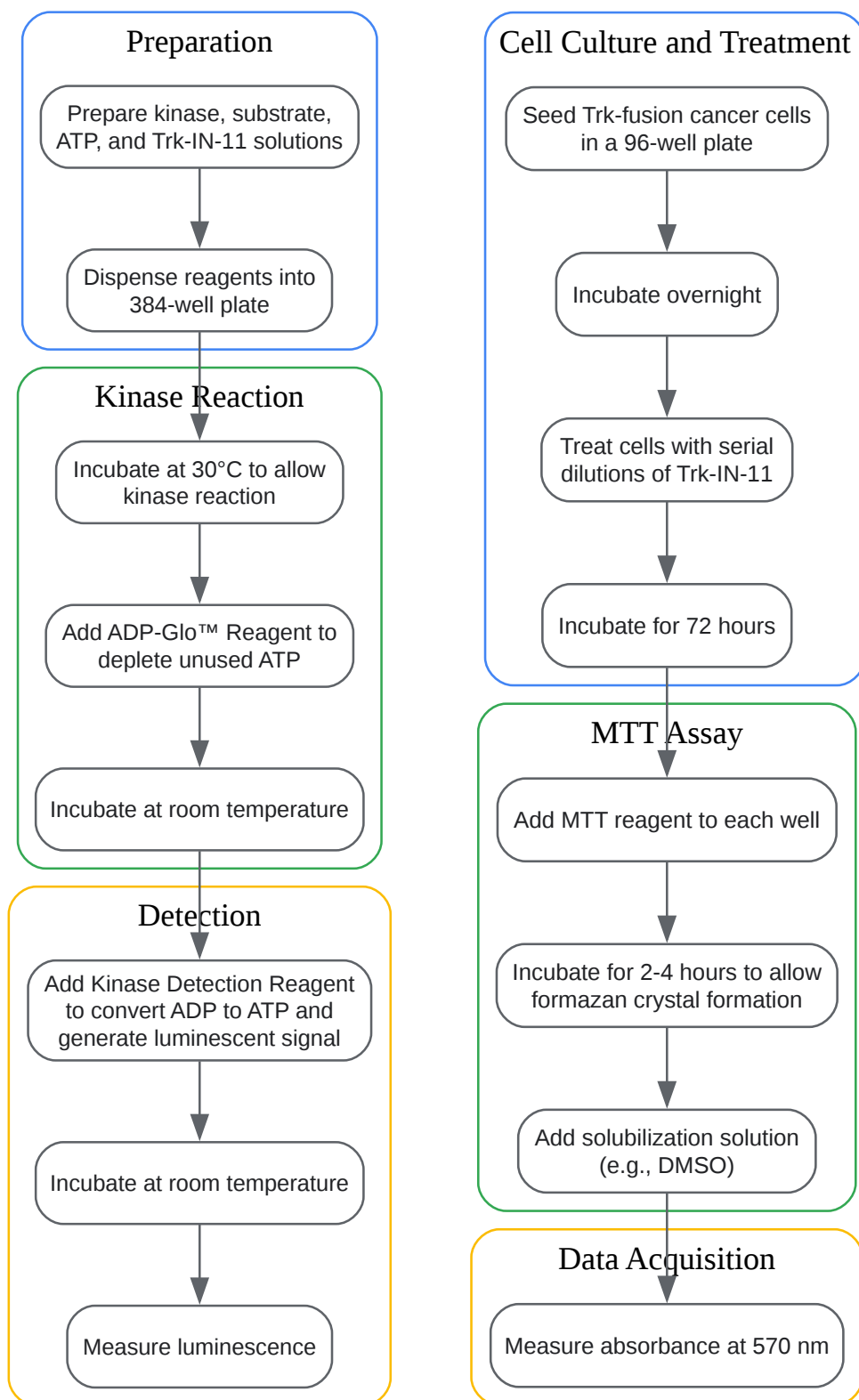
Biochemical Kinase Inhibition Assay (General Protocol)

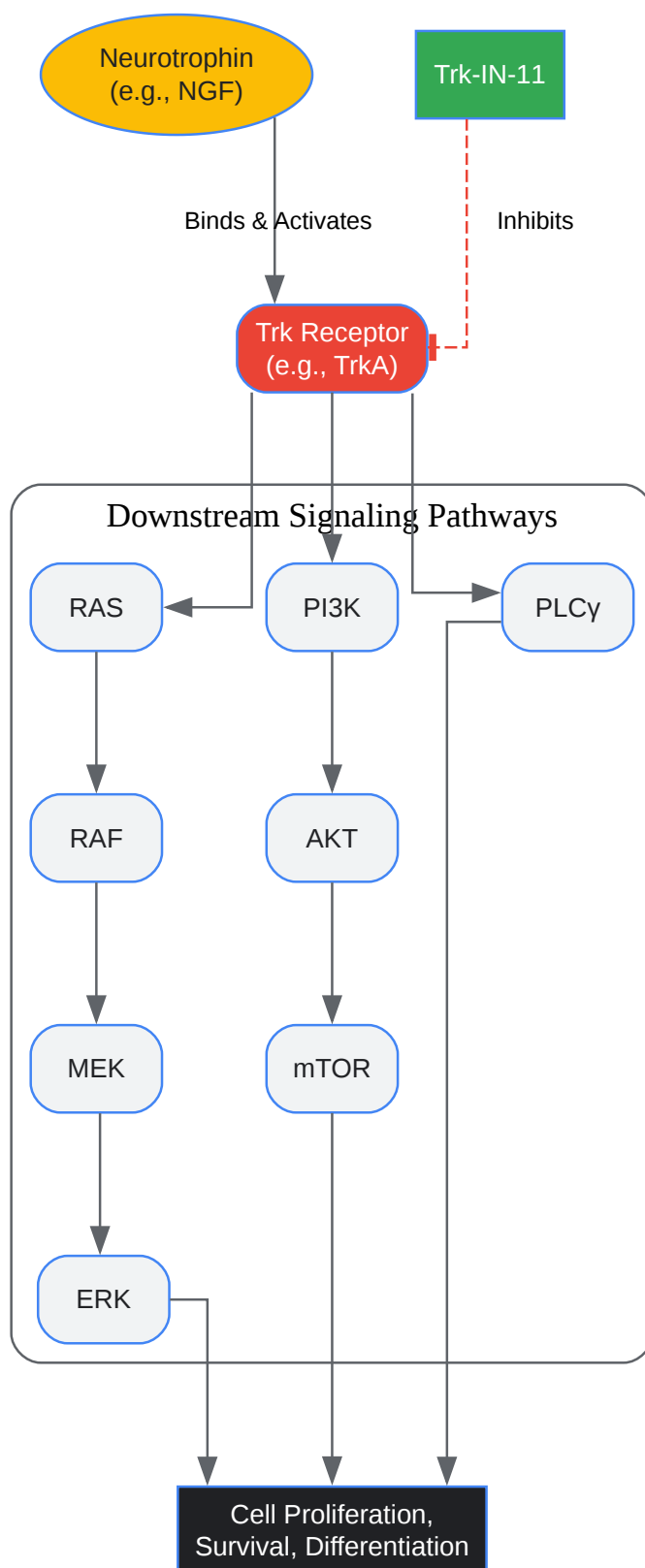
Biochemical assays are fundamental for determining the direct inhibitory effect of a compound on a purified kinase. A common method is the ADP-Glo™ Kinase Assay.

Objective: To measure the enzymatic activity of a purified kinase in the presence of an inhibitor and determine the IC50 value.

Principle: The assay quantifies the amount of ADP produced during the kinase reaction. The amount of ADP is directly proportional to the kinase activity.

Workflow:





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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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